

Unveiling the Spectral Characteristics of Monochrome Yellow 1 Sodium Salt: A Technical Guide

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Compound of Interest

Compound Name: *Monochrome Yellow 1 sodium salt*

Cat. No.: *B608978*

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Abstract

Monochrome Yellow 1 sodium salt, a versatile azo dye also known by synonyms such as Alizarin Yellow G and Mordant Yellow 1, finds significant applications in various scientific and industrial domains. This technical guide provides an in-depth analysis of its spectral properties, focusing on its absorption characteristics. Detailed experimental protocols for spectral analysis are presented, alongside a workflow for its application in the quantitative determination of metal ions. This document serves as a comprehensive resource for professionals leveraging this compound in their research and development endeavors.

Introduction

Monochrome Yellow 1 sodium salt (CAS No. 584-42-9) is a synthetic organic compound characterized by the presence of an azo group (-N=N-) which imparts its distinct yellow color. Its chemical structure, 5-(3-Nitrophenylazo)salicylic acid sodium salt, facilitates its use as a pH indicator and a chromogenic agent for the determination of various metal ions.^{[1][2]}

Understanding its spectral properties is paramount for its effective application in analytical chemistry, materials science, and potentially in biological assays. This guide summarizes the key spectral data, outlines methodologies for its characterization, and provides a practical experimental workflow.

Chemical and Physical Properties

Property	Value	Reference(s)
Synonyms	Alizarin Yellow G, Mordant Yellow 1, 5-(3-Nitrophenylazo)salicylic acid sodium salt	[3][4]
CAS Number	584-42-9	[4][5]
Molecular Formula	C ₁₃ H ₈ N ₃ NaO ₅	[4]
Molecular Weight	309.21 g/mol	[1][4]
Appearance	Yellow to orange to brown powder	[1]
Solubility	Soluble in water and ethanol.	[2]

Spectral Properties

The utility of **Monochrome Yellow 1 sodium salt** in spectrophotometric applications is dictated by its absorption of electromagnetic radiation in the ultraviolet and visible regions.

Absorption Spectrum

The compound exhibits a characteristic absorption spectrum in solution, with the position and intensity of the absorption maximum (λ_{max}) being solvent-dependent.

Solvent	Absorption Maximum (λ_{max})	Molar Absorptivity (ϵ)	Reference(s)
Methanol	362 - 390 nm	$\geq 16,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ (at 380-390 nm)	[6][7][8]
Not Specified	367 nm	Not Specified	[8]

Fluorescence Properties

Currently, there is limited information available in the scientific literature regarding the fluorescence emission spectrum and quantum yield of **Monochrome Yellow 1 sodium salt**. Its primary application lies in colorimetric assays, where changes in absorption are monitored, rather than fluorescence. Azo dyes, in general, are known to have low fluorescence quantum yields due to efficient non-radiative decay pathways.

Experimental Protocols

Determination of Absorption Spectrum

This protocol outlines the procedure for measuring the UV-Visible absorption spectrum of **Monochrome Yellow 1 sodium salt**.

Objective: To determine the wavelength of maximum absorbance (λ_{max}) and the molar absorptivity (ϵ).

Materials:

- **Monochrome Yellow 1 sodium salt**
- Spectrophotometric grade methanol
- UV-Vis spectrophotometer
- Quartz cuvettes (1 cm path length)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation of a Stock Solution: Accurately weigh a precise amount of **Monochrome Yellow 1 sodium salt** and dissolve it in a known volume of methanol to prepare a stock solution of a specific concentration (e.g., 1 mM).
- Preparation of Working Solutions: Prepare a series of dilutions from the stock solution to obtain concentrations in the range of 1-20 μM .

- **Spectrophotometer Setup:** Turn on the spectrophotometer and allow it to warm up for at least 30 minutes. Set the wavelength range to scan from 200 to 800 nm.
- **Blank Measurement:** Fill a quartz cuvette with methanol (the solvent used for the solutions) and place it in the spectrophotometer. Record a baseline spectrum to correct for the solvent absorbance.
- **Sample Measurement:** Rinse a cuvette with one of the working solutions and then fill it. Place the cuvette in the sample holder of the spectrophotometer and record the absorption spectrum.
- **Data Analysis:**
 - Identify the wavelength of maximum absorbance (λ_{max}).
 - Using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance at λ_{max} , c is the molar concentration, and l is the path length (1 cm), calculate the molar absorptivity (ϵ). This should be done for each concentration and the average value reported.

Application: Spectrophotometric Determination of Aluminum (III)

Monochrome Yellow 1 sodium salt can be used as a chromogenic reagent for the quantitative determination of metal ions, such as Aluminum (III), in solution.[9] The formation of a metal-dye complex results in a shift in the absorption spectrum, which can be monitored to determine the metal ion concentration.

Experimental Workflow for Aluminum (III) Determination

The following diagram illustrates the workflow for the spectrophotometric determination of Al(III) using **Monochrome Yellow 1 sodium salt**.

Caption: Experimental workflow for the spectrophotometric determination of Al(III).

Conclusion

Monochrome Yellow 1 sodium salt is a valuable dye with well-defined absorption properties in the UV-Visible range. While its fluorescence characteristics are not extensively documented, its utility as a colorimetric reagent is well-established. The provided data and experimental protocols offer a solid foundation for researchers and scientists to effectively utilize this compound in their analytical and developmental work. Further investigation into its potential fluorescence and application in biological signaling pathways could unveil new avenues for its use.

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